

RhoNox-1: A Technical Guide to its Photophysical Properties and Applications

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Compound of Interest

Compound Name: *RhoNox-1*

Cat. No.: *B15556078*

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Introduction

RhoNox-1 is a highly selective fluorescent probe designed for the detection of ferrous iron (Fe^{2+}) in living cells.^{[1][2]} It operates on a "turn-on" mechanism, exhibiting weak fluorescence in its native state and displaying a significant increase in fluorescence intensity upon reaction with Fe^{2+} .^{[1][2]} This property makes **RhoNox-1** a valuable tool for investigating the roles of labile iron in various biological and pathological processes. This guide provides an in-depth overview of the quantum yield and fluorescence lifetime of **RhoNox-1**, its mechanism of action, and detailed experimental protocols.

Core Photophysical Properties

The photophysical characteristics of **RhoNox-1** are central to its function as a fluorescent probe. A summary of its key quantitative properties is provided below.

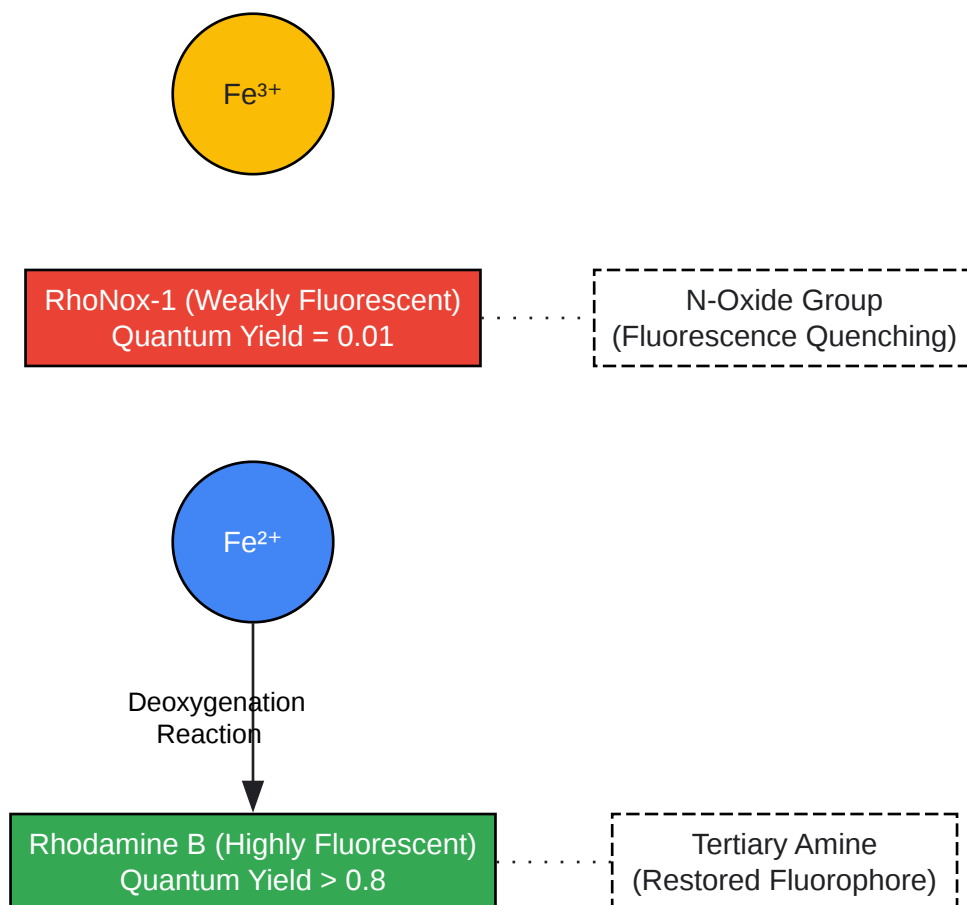
Property	Value	Notes
Quantum Yield (Φ)	0.01	In the absence of Fe^{2+} . This low quantum yield is a result of fluorescence quenching mechanisms.[1]
> 0.8	After reaction with Fe^{2+} , RhoNox-1 is converted to rhodamine B, which has a high quantum yield.	
0.97	Quantum yield of the reference standard, rhodamine B, in ethanol.	
Fluorescence Lifetime (τ)	Data not available	The fluorescence lifetime of RhoNox-1 has not been reported in the reviewed scientific literature.
Maximum Excitation (λ_{ex})	~540 nm	Optimal wavelength for exciting the probe.
Maximum Emission (λ_{em})	~575 nm	Wavelength of maximum fluorescence intensity, emitting an orange-red light.

Mechanism of Action: Fe^{2+} -Mediated Fluorescence Activation

The functionality of **RhoNox-1** is based on a selective chemical reaction with ferrous iron. In its native state, the fluorescence of the rhodamine B core of **RhoNox-1** is suppressed by the presence of a tertiary amine N-oxide group. This quenching occurs through multiple mechanisms, including a break in the π -conjugation of the fluorophore, photo-induced electron transfer (PET), and twisted intramolecular charge transfer (TICT).

Upon interaction with Fe^{2+} , the N-oxide group is reduced in a deoxygenation reaction. This reaction restores the structure of the highly fluorescent rhodamine B, leading to a significant,

up to 30-fold, increase in fluorescence intensity. This "turn-on" response is highly selective for Fe^{2+} over other metal ions, including Fe^{3+} .



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Diagram 1: Mechanism of **RhoNox-1** activation by Fe^{2+} .

Experimental Protocols

Determination of Quantum Yield

The relative quantum yield of **RhoNox-1** is determined by comparing its fluorescence emission spectrum to that of a well-characterized standard, such as rhodamine B.

Materials:

- **RhoNox-1**
- Rhodamine B (as a standard, quantum yield of 0.97 in ethanol)

- 50 mM HEPES buffer (pH 7.4)
- Ethanol
- Spectrofluorometer

Procedure:

- Prepare a stock solution of **RhoNox-1** in DMSO (e.g., 1 mM).
- Prepare a working solution of **RhoNox-1** by diluting the stock solution in 50 mM HEPES buffer to a final concentration of 2 μ M.
- Prepare a reference solution of rhodamine B in ethanol with a similar absorbance at the excitation wavelength.
- Measure the absorbance of both the **RhoNox-1** solution and the rhodamine B solution at the excitation wavelength (e.g., 540 nm) using a UV-Vis spectrophotometer. The absorbance should be kept low (ideally < 0.1) to avoid inner filter effects.
- Acquire the fluorescence emission spectrum of the **RhoNox-1** solution, exciting at 540 nm.
- Acquire the fluorescence emission spectrum of the rhodamine B reference solution using the same excitation wavelength and instrument settings.
- Calculate the integrated area under the emission spectrum for both the sample and the standard.
- The quantum yield (Φ) is calculated using the following equation:

$$\Phi_{\text{sample}} = \Phi_{\text{std}} * (\text{Area}_{\text{sample}} / \text{Area}_{\text{std}}) * (A_{\text{std}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{std}}^2)$$

Where:

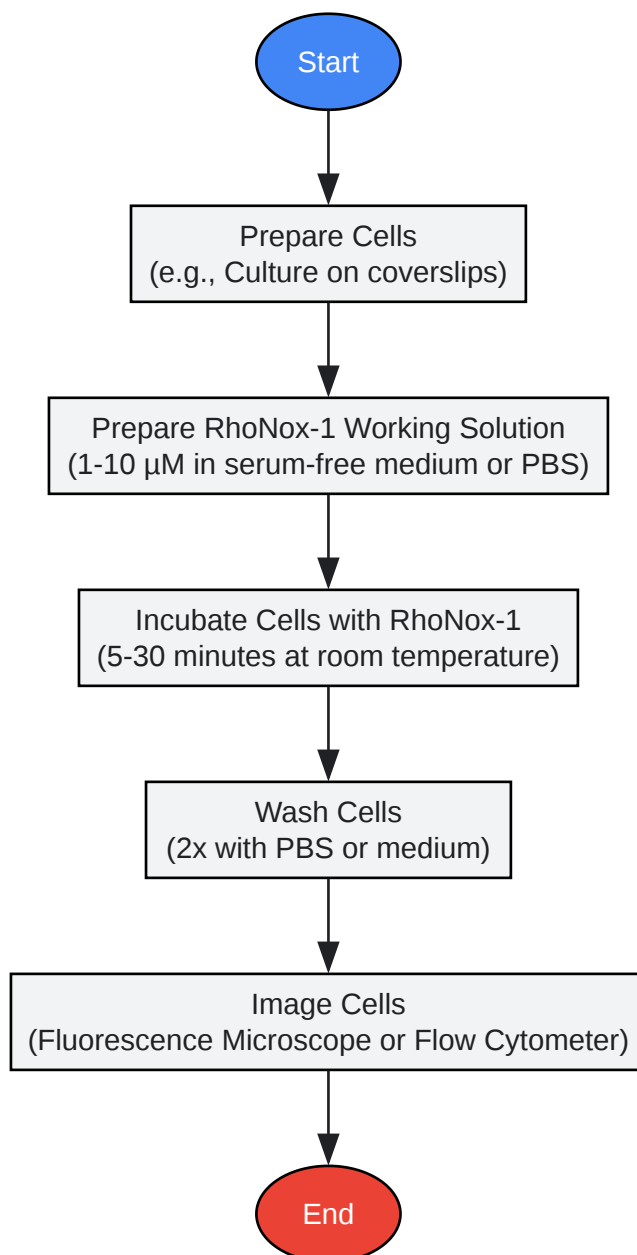
- Φ is the quantum yield
- Area is the integrated fluorescence intensity

- A is the absorbance at the excitation wavelength
- n is the refractive index of the solvent

Live Cell Imaging of Labile Fe^{2+}

RhoNox-1 is cell-permeable and can be used to visualize intracellular labile Fe^{2+} pools.

Workflow for Live Cell Imaging:



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Diagram 2: General workflow for live cell imaging with **RhoNox-1**.

Detailed Protocol for Adherent Cells:

- Cell Preparation: Culture adherent cells on sterile coverslips or in a glass-bottom dish suitable for microscopy.
- Probe Preparation: Prepare a 1 mM stock solution of **RhoNox-1** in high-quality DMSO. Dilute the stock solution in serum-free cell culture medium or a suitable buffer (e.g., PBS or HBSS) to a final working concentration of 1-10 μ M. Prepare this solution fresh before use.
- Cell Staining:
 - Remove the culture medium from the cells.
 - Wash the cells twice with pre-warmed serum-free medium or PBS.
 - Add the **RhoNox-1** working solution to the cells and incubate for 5-30 minutes at room temperature or 37°C, protected from light. The optimal incubation time may vary depending on the cell type.
- Washing:
 - Remove the probe-containing medium.
 - Wash the cells twice with fresh, pre-warmed medium or PBS to remove any unbound probe.
- Imaging:
 - Resuspend the cells in serum-free medium or PBS for imaging.
 - Observe the cells using a fluorescence microscope equipped with appropriate filters (e.g., excitation ~540 nm, emission ~575 nm) or a flow cytometer.

Protocol for Suspension Cells:

- **Cell Preparation:** Collect suspension cells by centrifugation (e.g., 400 g for 3-4 minutes). Wash the cells twice with PBS. Resuspend the cells to a density of approximately 1×10^6 cells/mL.
- **Probe Preparation:** Prepare the **RhoNox-1** working solution as described for adherent cells.
- **Cell Staining:** Add 1 mL of the working solution to the cell suspension and incubate for 5-30 minutes at room temperature.
- **Washing:** Centrifuge the cells to remove the supernatant and wash twice with PBS.
- **Imaging:** Resuspend the final cell pellet in serum-free medium or PBS for analysis by fluorescence microscopy or flow cytometry.

Controls: To confirm that the observed fluorescence is due to Fe^{2+} , a control experiment can be performed by co-incubating the cells with an iron chelator such as 2,2'-bipyridyl (Bpy). A significant reduction in the fluorescence signal in the presence of the chelator would indicate that the signal is indeed specific to labile iron.

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References

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